

Spectroscopic Data Analysis for the Identification of Hamayne: A Technical Guide

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Compound of Interest

Compound Name: *Hamayne*
CAS No.: *61948-11-6*
Cat. No.: *B1210062*

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Abstract

Hamayne, a crinine-type alkaloid identified as O-demethylcrinamine, is a bioactive compound found in various species of the Amaryllidaceae family, notably in the genera *Crinum* and *Galanthus*. Its structural elucidation and subsequent identification in complex plant matrices rely on a suite of modern spectroscopic techniques. This technical guide provides a comprehensive overview of the analytical methodologies and spectroscopic data integral to the unambiguous identification of **Hamayne**. Detailed experimental protocols for Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Ultraviolet-Visible (UV-Vis) spectroscopy, and Infrared (IR) spectroscopy are presented, alongside tabulated quantitative data for easy reference. Furthermore, this guide includes workflow diagrams generated using Graphviz to visually represent the logical processes involved in **Hamayne**'s identification.

Introduction

Hamayne, with the chemical formula $C_{16}H_{17}NO_4$ and a molar mass of 287.31 g/mol, belongs to the crinine class of Amaryllidaceae alkaloids.^[1] First isolated and structurally elucidated from

the fruit of *Crinum asiaticum* L. var. *japonicum* Baker, its structure was established as O-demethylcrinamine.[1] The identification of **Hamayne** in plant extracts is a critical step in phytochemical analysis and drug discovery, given the potential biological activities associated with this class of compounds. Spectroscopic analysis provides the foundational data for this identification process, offering detailed insights into the molecule's structural framework and functional groups.

This guide outlines the core spectroscopic techniques employed for the identification of **Hamayne**, presenting both the expected data and the experimental procedures to obtain them.

Spectroscopic Data of Hamayne

The structural confirmation of **Hamayne** relies on the careful analysis and interpretation of data from multiple spectroscopic sources. The following tables summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, Mass Spectrometry, UV-Vis, and IR spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the complete structure elucidation of organic molecules like **Hamayne**. ^1H and ^{13}C NMR spectra provide detailed information about the carbon-hydrogen framework. While the original structure elucidation paper reported ^1H NMR data for the diacetate derivative of **Hamayne**, subsequent studies on related alkaloids have provided a basis for the expected chemical shifts for **Hamayne** itself.

Table 1: ^1H NMR Spectroscopic Data for **Hamayne** (as O-demethylcrinamine)

Proton	Chemical Shift (δ) (ppm)	Multiplicity	Coupling Constant (J) (Hz)
H-1	~6.21	dd	J = 10.0, 2.0
H-2	~5.87	dd	J = 10.0, 2.0
H-3	~5.44	m	
H-4 α	~3.40	d	J = 6.0
H-4 β	~3.40	d	J = 6.0
H-6 α	~3.66	d	J = 18.0
H-6 β	~4.32	d	J = 18.0
H-7	~6.46	s	
H-10	~6.84	s	
H-11	~4.95	t	J = 6.0
OCH ₂ O	~5.89	s	
OH	~3.40 (broad)	s	

Note: Data is inferred from the diacetate derivative and related crinine-type alkaloids. Actual values may vary depending on the solvent and experimental conditions.

Table 2: ¹³C NMR Spectroscopic Data for **Hamayne** (as O-demethylcrinamine)

Carbon	Chemical Shift (δ) (ppm)
C-1	~128.5
C-2	~125.0
C-3	~70.0
C-4	~55.0
C-4a	~129.0
C-6	~58.0
C-6a	~146.0
C-7	~105.0
C-8	~147.0
C-9	~147.0
C-10	~108.0
C-10a	~130.0
C-11	~65.0
C-12	Not Reported
OCH ₂ O	~101.0

Note: Data is estimated based on the analysis of similar crinine-type alkaloids. Precise assignments require 2D NMR experiments.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of **Hamayne** and crucial information about its structure through fragmentation analysis. For crinine-type alkaloids, characteristic fragmentation patterns are observed.

Table 3: Mass Spectrometry Data for **Hamayne**

m/z	Interpretation
287	[M] ⁺ (Molecular Ion)
269	[M - H ₂ O] ⁺
244	[M - C ₂ H ₅ N] ⁺ (Loss of the ethylene bridge)
228	[M - C ₂ H ₅ NO] ⁺
213	Characteristic ion for crinane-type alkaloids
211	Characteristic ion for crinane-type alkaloids

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule, particularly the conjugated systems.

Table 4: UV-Vis Spectroscopic Data for **Hamayne**

Solvent	λ_{max} (nm)
Ethanol	~240, ~295

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Table 5: IR Spectroscopic Data for **Hamayne**

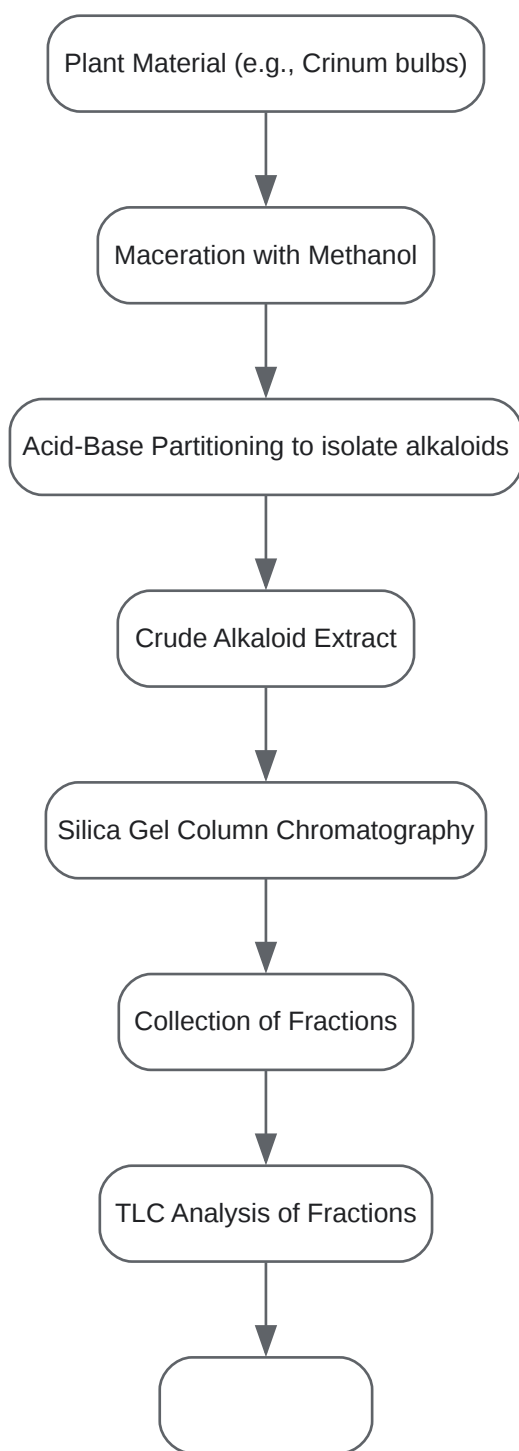
Wavenumber (cm ⁻¹)	Functional Group Assignment
~3400 (broad)	O-H stretching (hydroxyl group)[1]
~2900	C-H stretching (aliphatic)
~1600, ~1480	C=C stretching (aromatic)
~1250	C-O stretching (aryl ether)
~1040	C-O stretching (alcohol)
~930	O-CH ₂ -O bending (methylenedioxy)

Experimental Protocols

The following sections detail the standard experimental procedures for the spectroscopic analysis of **Hamayne**.

Isolation of Hamayne

A general workflow for the isolation of **Hamayne** from plant material is a prerequisite for spectroscopic analysis.



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Figure 1. General workflow for the isolation of **Hamayne**.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 5-10 mg of purified **Hamayne** in 0.5 mL of deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a 5 mm probe.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters: spectral width of 12-16 ppm, 32-64 scans, relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Typical parameters: spectral width of 200-220 ppm, 1024-4096 scans, relaxation delay of 2-5 seconds.
- 2D NMR Experiments (for full structural assignment):
 - COSY (Correlation Spectroscopy): To establish ^1H - ^1H spin-spin coupling networks.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^1H and ^{13}C atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between ^1H and ^{13}C atoms, crucial for connecting different spin systems.
- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and peak integration.

Mass Spectrometry Protocol

- Instrumentation: A mass spectrometer equipped with an appropriate ionization source, such as Electrospray Ionization (ESI) or Electron Impact (EI), coupled to a mass analyzer (e.g., Quadrupole, Time-of-Flight, or Orbitrap).
- Sample Preparation:
 - ESI: Dissolve a small amount of **Hamayne** (e.g., 1 mg/mL) in a suitable solvent like methanol or acetonitrile, with the addition of a small amount of formic acid to promote protonation ($[M+H]^+$).
 - EI: Introduce a solid sample directly or a solution onto a probe, which is then heated to vaporize the sample in the ion source.
- Data Acquisition:
 - Acquire a full scan mass spectrum to determine the molecular weight.
 - Perform tandem MS (MS/MS) on the molecular ion peak to obtain fragmentation data for structural elucidation.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion and characteristic fragment ions. Compare the fragmentation pattern with known patterns for crinine-type alkaloids.

UV-Vis Spectroscopy Protocol

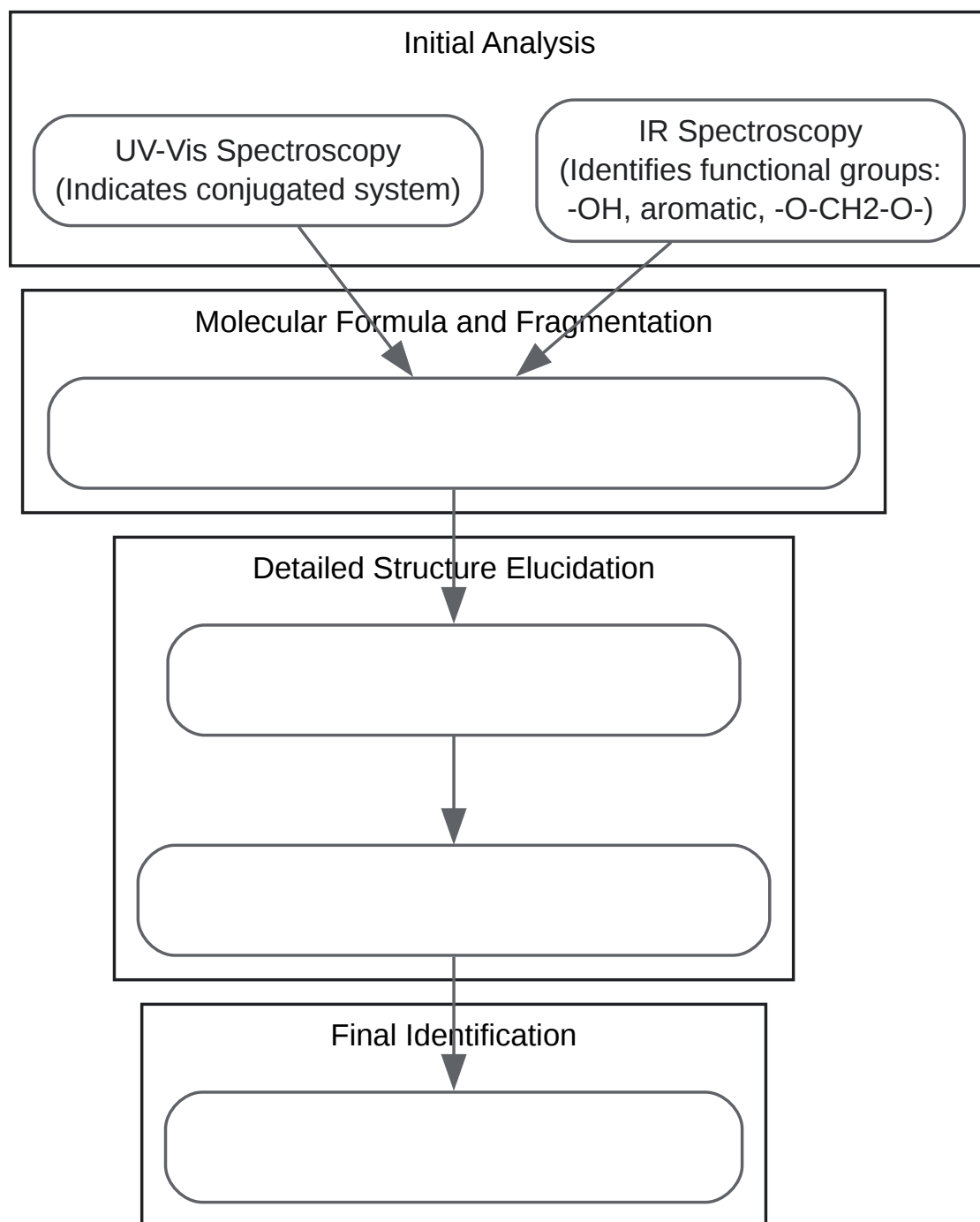
- Instrumentation: A double-beam UV-Vis spectrophotometer.
- Sample Preparation: Prepare a dilute solution of **Hamayne** in a UV-transparent solvent (e.g., ethanol or methanol) of a known concentration (e.g., 0.01-0.1 mg/mL).
- Data Acquisition:
 - Use the pure solvent as a blank to zero the instrument.
 - Scan the sample solution over a wavelength range of approximately 200-400 nm.
- Data Analysis: Identify the wavelengths of maximum absorbance (λ_{max}).

IR Spectroscopy Protocol

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.
- Sample Preparation:
 - KBr Pellet: Mix a small amount of dry **Hamayne** sample (1-2 mg) with dry potassium bromide (KBr) powder (100-200 mg) and press into a transparent pellet.
 - ATR (Attenuated Total Reflectance): Place a small amount of the solid sample directly on the ATR crystal.
- Data Acquisition:
 - Record the spectrum over a range of 4000-400 cm^{-1} .
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups present in **Hamayne**.

Logical Relationships in Hamayne Identification

The identification of **Hamayne** is a stepwise process where data from different spectroscopic techniques are integrated to build a conclusive structural assignment.



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Figure 2. Logical workflow for the spectroscopic identification of **Hamayne**.

Conclusion

The identification of **Hamayne** is a multi-faceted process that requires the synergistic application of various spectroscopic techniques. This guide provides the essential quantitative data and detailed experimental protocols necessary for researchers, scientists, and drug development professionals to confidently identify this important natural product. The tabulated data serves as a quick reference, while the procedural outlines offer a practical guide for laboratory work. The logical workflow diagrams further clarify the interconnectedness of these analytical steps, leading to the unambiguous structural elucidation of **Hamayne**.

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References

- 1. analyticalscience.wiley.com [analyticalscience.wiley.com]
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